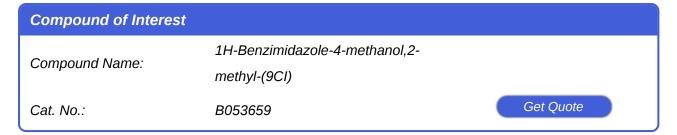




In-depth Technical Guide: Chemical Properties of 2-Methyl-1H-benzimidazole-4-methanol

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Disclaimer: Following a comprehensive literature and database search, no specific experimental data was found for the chemical properties, experimental protocols, or biological activities of 1H-Benzimidazole-4-methanol, 2-methyl-. The information presented herein pertains to the closely related and structurally similar compound, 2-methyl-1H-benzimidazole, and is provided as a reference for researchers, scientists, and drug development professionals. All data and methodologies should be considered in the context of this related compound.

Physicochemical Properties of 2-Methyl-1H-benzimidazole

The following table summarizes the known quantitative data for 2-methyl-1H-benzimidazole.



| Property | Value | Unit | Source |
|---|---------|--------|--------|
| Molecular Formula | C8H8N2 | - | [1] |
| Molecular Weight | 132.16 | g/mol | [1] |
| Melting Point (Tfus) | 175-177 | °C | [2] |
| logP (Octanol/Water Partition Coefficient) | 1.389 | - | Cheméo |
| Water Solubility (log10WS) | -1.96 | mol/L | Cheméo |
| Enthalpy of Fusion (ΔfusH) | 20.49 | kJ/mol | Cheméo |
| McGowan's Characteristic Volume (McVol) | 104.620 | ml/mol | Cheméo |

Spectroscopic Data for 2-Methyl-1H-benzimidazole

Spectroscopic data is crucial for the structural elucidation and characterization of benzimidazole derivatives.

¹H NMR Spectroscopy

The proton nuclear magnetic resonance (¹H NMR) spectrum provides information about the chemical environment of hydrogen atoms in the molecule.

¹H NMR (400 MHz, CDCl₃): δ 7.52 (m, 2H), 7.20 (m, 2H), 2.62 (s, 3H, CH₃)[2]

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule.

IR (KBr, cm⁻¹): 3400 (N-H), 2960 (C-H), 1650 (N-H), 1600 (C=C of aromatic ring), 1280 (C-N of imidazole ring), 1100 (C-N), 800 (aromatic ring)[2]



Experimental Protocols

The following sections detail generalized experimental procedures for the synthesis and analysis of 2-methyl-1H-benzimidazole. These protocols can serve as a foundational methodology for the synthesis of other benzimidazole derivatives.

Synthesis of 2-Methyl-1H-benzimidazole

A common method for the synthesis of 2-substituted benzimidazoles is the condensation of an o-phenylenediamine with a carboxylic acid.[2]

Materials:

- · o-Phenylenediamine
- Glacial acetic acid
- Dimethylformamide (DMF)
- Sodium bicarbonate (NaHCO₃) solution
- · Ethyl acetate
- · Brine solution
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- Dissolve an appropriate amount of o-phenylenediamine in dimethylformamide.
- Add glacial acetic acid to the solution.
- Reflux the mixture at 90°C 100°C.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with water.

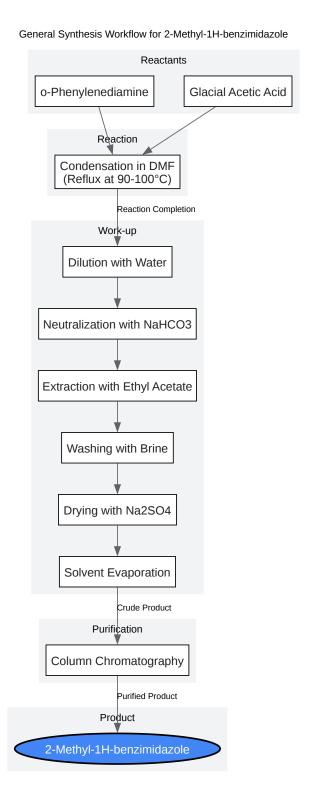






- Neutralize any residual acid by adding sodium bicarbonate solution.
- Extract the product with ethyl acetate.
- Wash the organic layer with brine solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product using column chromatography.[2]





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Caption: General workflow for the synthesis of 2-Methyl-1H-benzimidazole.



Biological Activity

While no specific biological activity has been reported for 1H-benzimidazole-4-methanol, 2-methyl-, the parent compound, 2-methyl-1H-benzimidazole, has been evaluated for several biological activities.

Antioxidant Activity

2-Methyl-1H-benzimidazole has demonstrated moderate antioxidant activity.[2]

Cytotoxic Activity

The compound has also shown prominent cytotoxic activities.[2]

Antimicrobial Activity

Weak antimicrobial activity has been reported for 2-methyl-1H-benzimidazole.[2]

Signaling Pathways

Due to the lack of specific biological data for 1H-benzimidazole-4-methanol, 2-methyl-, no signaling pathway diagrams can be provided at this time. Research into the biological effects of this specific compound is required to elucidate its mechanism of action and potential involvement in cellular signaling.

Conclusion

This technical guide provides a summary of the available chemical and biological information for 2-methyl-1H-benzimidazole as a surrogate for the requested compound, 1H-benzimidazole-4-methanol, 2-methyl-, for which no data is currently available. The provided experimental protocols offer a starting point for the synthesis and characterization of this and other related benzimidazole derivatives. Further research is necessary to determine the specific properties and potential applications of 1H-benzimidazole-4-methanol, 2-methyl-.

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